

What is the CAS number for 7-Bromoisochroman?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *7-Bromoisochroman*

Cat. No.: B172178

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7-Bromoisochroman: A Technical Overview

CAS Number: 149910-98-5

This technical guide serves to provide researchers, scientists, and drug development professionals with a concise overview of **7-Bromoisochroman**. While comprehensive experimental data and specific biological applications for this compound are not extensively documented in publicly available literature, this paper summarizes its known properties and potential relevance within the broader context of isochroman derivatives in medicinal chemistry.

Core Compound Properties

A summary of the fundamental physicochemical properties of **7-Bromoisochroman** is presented below. This information is critical for its handling, characterization, and application in a laboratory setting.

Property	Value	Source
CAS Number	149910-98-5	[1]
Molecular Formula	C ₉ H ₉ BrO	[1]
Molecular Weight	213.07 g/mol	[1]
Synonyms	7-bromo-3,4-dihydro-1H-isochromene	
Physical State	Not specified; likely a solid or liquid at room temperature	
Solubility	Data not available	
Storage	Room temperature	[1]

Synthesis and Characterization

Detailed, peer-reviewed experimental protocols for the synthesis of **7-Bromoisochroman** are not readily available in scientific literature. However, general synthetic strategies for related isochroman structures often involve the cyclization of appropriate precursors. For instance, the synthesis of isochromenes can be achieved through methods like the iodocyclization of 2-(1-alkynyl)benzylic alcohols. The manufacturing of 7-bromo-3,4-dihydro-1H-isochromene is undertaken by chemical suppliers, indicating that scalable synthetic routes exist.[\[2\]](#)

Characterization of **7-Bromoisochroman** would typically involve standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR would be essential to confirm the chemical structure and purity.
- Mass Spectrometry (MS): To verify the molecular weight and isotopic distribution pattern characteristic of a bromine-containing compound.
- Infrared (IR) Spectroscopy: To identify characteristic functional groups present in the molecule.

Applications in Research and Drug Development

While specific biological activities or signaling pathway modulations for **7-Bromoisochroman** have not been reported, its structural motifs suggest potential areas of investigation for drug development professionals.

Potential as a Building Block in Medicinal Chemistry

The isochroman scaffold is a recognized privileged structure in drug discovery, with derivatives exhibiting a wide range of biological activities, including anticancer, anti-inflammatory, and antimicrobial properties.^[3] The presence of a bromine atom on the aromatic ring of **7-Bromoisochroman** provides a versatile chemical handle for further synthetic modifications through various cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira couplings). This allows for the systematic exploration of the structure-activity relationship (SAR) by introducing diverse substituents at the 7-position.

Use in PROTAC and Targeted Protein Degradation

Brominated organic molecules are of significant interest in the development of Proteolysis Targeting Chimeras (PROTACs). PROTACs are heterobifunctional molecules that induce the degradation of specific target proteins by recruiting an E3 ubiquitin ligase. The development of novel ligands for E3 ligases or target proteins is a key area of research in this field. While there is no direct evidence of **7-Bromoisochroman**'s use in PROTACs, its structure as a brominated heterocyclic compound makes it a candidate for investigation as a fragment or building block in the design of new protein degraders.

Experimental Protocols and Signaling Pathways: A Note on Data Availability

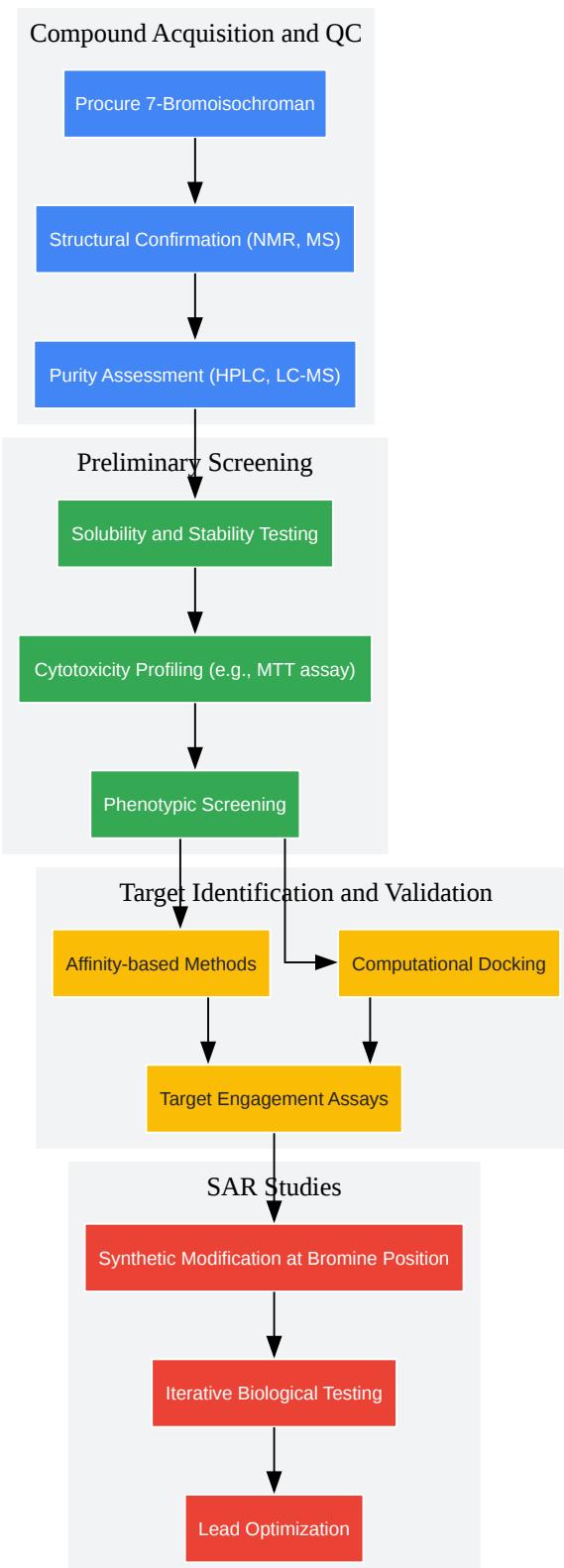
A thorough search of scientific databases and chemical literature did not yield specific experimental protocols detailing the use of **7-Bromoisochroman** in biological assays or as a synthetic precursor. Similarly, there is no published information linking **7-Bromoisochroman** to the modulation of any specific signaling pathways.

Consequently, the creation of detailed experimental protocols and signaling pathway diagrams as requested is not feasible due to the lack of available data. Researchers interested in

exploring the potential of this compound would need to develop and validate such protocols de novo, likely drawing inspiration from methodologies used for other isochroman derivatives.

Logical Workflow for Investigating 7-Bromoisochroman

For researchers considering the investigation of **7-Bromoisochroman**, a logical experimental workflow is proposed below. This workflow outlines the necessary steps from initial characterization to preliminary biological evaluation.



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Figure 1. A proposed experimental workflow for the characterization and evaluation of **7-Bromoisochroman**.

Conclusion

7-Bromoisochroman is a commercially available heterocyclic compound with potential applications in medicinal chemistry and drug discovery, primarily as a synthetic intermediate. While its specific biological properties remain uncharacterized, its structure is amenable to chemical modification, making it a candidate for the development of novel bioactive molecules. Further research is required to elucidate its synthetic accessibility, chemical reactivity, and potential therapeutic applications. The absence of detailed public data underscores the opportunity for novel research in this area.

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- To cite this document: BenchChem. [What is the CAS number for 7-Bromoisochroman?]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b172178#what-is-the-cas-number-for-7-bromoisochroman>

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